

Application Notes and Protocols for Diosgenin-Imidazolium Salt a30 in Cancer Research

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Compound of Interest

Compound Name: 1,3,5-Eto-17-oscl

Cat. No.: B117252

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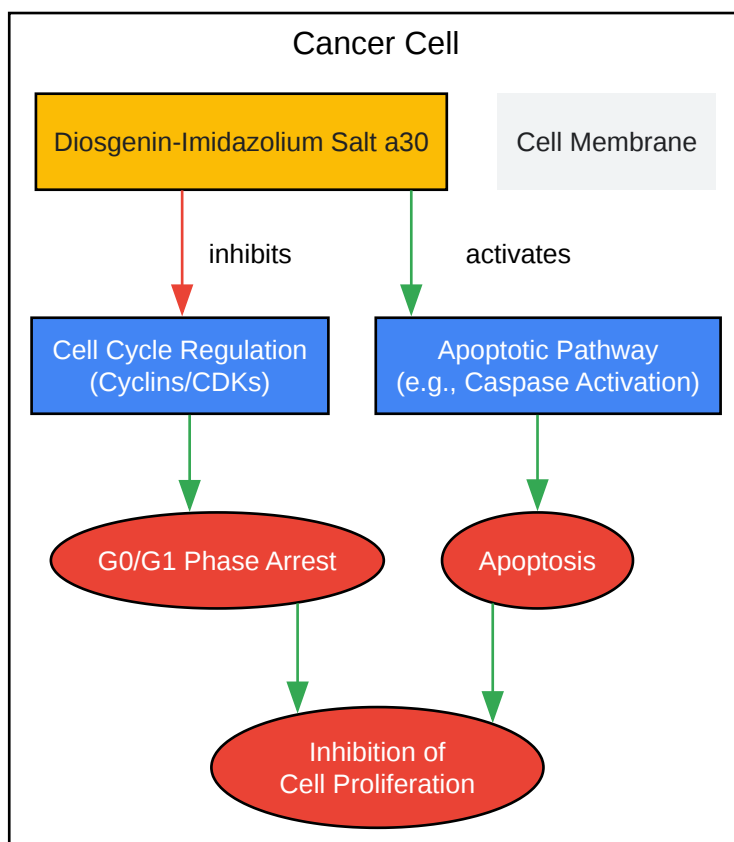
Disclaimer: The compound "**1,3,5-Eto-17-oscl**" as specified in the topic is not found in the scientific literature. Therefore, these application notes and protocols are based on a representative novel steroidal derivative, diosgenin-imidazolium salt a30, which has demonstrated significant anticancer activity.

Introduction

Diosgenin-imidazolium salt a30 is a novel synthetic steroidal derivative that has shown potent cytotoxic activities against a range of human tumor cell lines.^{[1][2]} This compound belongs to a class of modified steroids designed to enhance anticancer efficacy. Its mechanism of action involves the induction of cell cycle arrest and apoptosis, making it a compound of interest for further investigation in cancer research and drug development.^{[1][2]} These notes provide an overview of its application and detailed protocols for its experimental use.

Mechanism of Action

Compound a30 exerts its anticancer effects primarily by inhibiting cell proliferation through the induction of G0/G1 phase cell cycle arrest and promoting programmed cell death (apoptosis) in cancer cells.^{[1][2]} The imidazolium salt moiety attached to the diosgenin backbone is crucial for its cytotoxic activity.



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Caption: Mechanism of action of diosgenin-imidazolium salt a30 in cancer cells.

Quantitative Data Summary

The cytotoxic activity of diosgenin-imidazolium salt a30 has been evaluated against several human cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) values are summarized below.

Cell Line	Cancer Type	IC50 (μM)
SMMC-7721	Hepatocellular Carcinoma	0.44 - 0.79
A549	Non-small Cell Lung Cancer	0.44 - 0.79
MCF-7	Breast Adenocarcinoma	0.44 - 0.79
SW480	Colon Adenocarcinoma	0.44 - 0.79
CNE-2	Nasopharyngeal Carcinoma	0.44 - 0.79

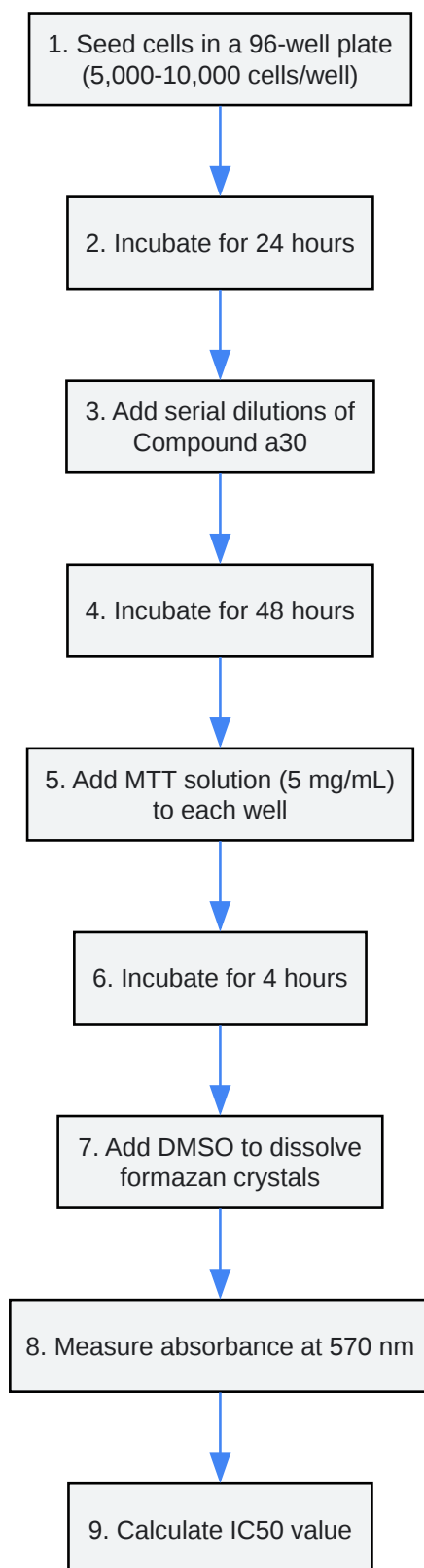
(Data synthesized from multiple studies indicating a potent range of activity)[1][2]

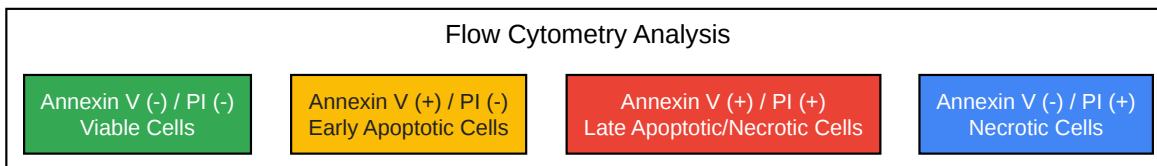
Experimental Protocols

Here are detailed protocols for key experiments to assess the anticancer effects of diosgenin-imidazolium salt a30.

1. Cell Viability Assay (MTT Assay)

This protocol is for determining the cytotoxic effects of compound a30 on cancer cells.





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References

- 1. Synthesis and antitumor activity of novel steroidal imidazolium salt derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Diosgenin-Imidazolium Salt a30 in Cancer Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b117252#1-3-5-eto-17-oscl-applications-in-cancer-research]

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